

N-Acetyl Glyphosate-d3 certificate of analysis

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Compound of Interest

Compound Name: *N-Acetyl Glyphosate-d3*

Cat. No.: *B585550*

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Technical Guide: N-Acetyl Glyphosate-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Acetyl Glyphosate-d3**, a crucial internal standard for the quantitative analysis of N-acetylglyphosate, a primary metabolite of the widely used herbicide, glyphosate. This document collates typical data from certificates of analysis and outlines detailed experimental protocols for its use in analytical methodologies.

Certificate of Analysis: Representative Data

The following tables summarize the typical physical and chemical properties of **N-Acetyl Glyphosate-d3**, as compiled from various suppliers.^{[1][2][3]}

General Information

Parameter	Value
Chemical Name	2-[phosphonomethyl-(2,2,2-trideuterioacetyl)amino]acetic acid[1][2][4]
Synonyms	N-(Acetyl-d3)-N-(phosphonomethyl)glycine, N-Acetylglyphosate-d3[3]
CAS Number	1346604-36-1[1][2][3][4]
Molecular Formula	C ₅ H ₇ D ₃ NO ₆ P[1][2][3]
Molecular Weight	214.13 g/mol [1][2][3][4]
Product Type	Stable Isotope Labelled Metabolite[1]

Physical and Chemical Properties

Parameter	Specification
Appearance	Off-White Solid[3]
Purity	>95% (by HPLC)[1]
Isotopic Purity	Typically ≥98%
Storage Conditions	2-8°C, Hygroscopic, Under Inert Atmosphere[3]
Shipping Conditions	Ambient[3]

Experimental Protocols

N-Acetyl Glyphosate-d3 is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods to ensure accurate quantification of N-acetylglyphosate in complex matrices such as food, environmental, and biological samples.[5][6][7]

Sample Preparation: Extraction from Soybean Matrix (Example)

This protocol is adapted from methodologies developed for the analysis of polar pesticides in food matrices.^{[6][8]}

- Homogenization: Weigh 10 g of the soybean sample into a centrifuge tube.
- Extraction: Add an aqueous extraction solution (e.g., water containing 1% formic acid or a buffered solution with EDTA).^{[5][7]} The internal standard, **N-Acetyl Glyphosate-d3**, is spiked into the sample at this stage to correct for matrix effects and variations during sample processing.
- Shaking & Centrifugation: Vigorously shake or vortex the sample for a specified time, followed by centrifugation to separate the solid and liquid phases.
- Cleanup (SPE): The supernatant is passed through a solid-phase extraction (SPE) cartridge (e.g., Oasis HLB or a strong anion exchange resin) to remove interfering compounds.^{[5][6]}
- Final Extract: The eluate is collected, potentially evaporated, and reconstituted in a suitable solvent for LC-MS/MS analysis.

LC-MS/MS Analysis without Derivatization

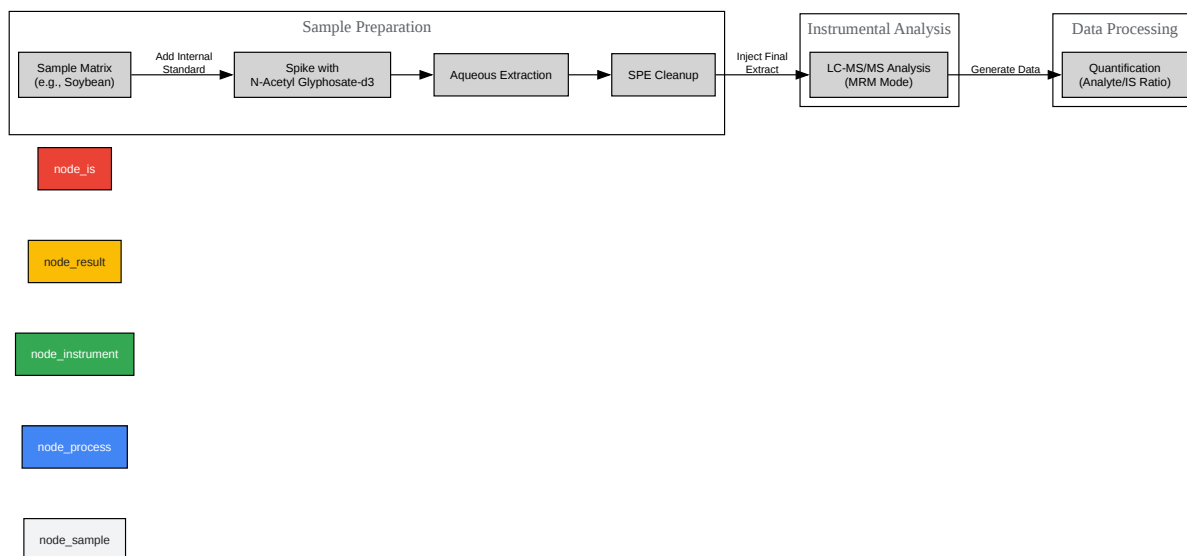
Direct analysis of the highly polar N-acetylglyphosate and its internal standard is challenging. Specialized chromatographic techniques are often employed.

- Chromatography System: A UPLC (Ultra-Performance Liquid Chromatography) system is commonly used.^[8]
- Column: A column designed for retaining polar compounds, such as a porous graphitic carbon (Hypercarb) column or a hydrophilic interaction liquid chromatography (HILIC) column, is recommended.^{[7][9]}
- Mobile Phase: A gradient elution using acidified water and an organic solvent like acetonitrile is typical. For example:
 - Mobile Phase A: Water with 1.2% Formic Acid^[7]
 - Mobile Phase B: Acetonitrile with 0.5% Formic Acid^[7]

- **Mass Spectrometry:** A tandem quadrupole mass spectrometer operating in negative electrospray ionization (ESI-) mode is used for detection.
- **MRM Transitions:** Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions are monitored for both the analyte (N-acetylglyphosate) and the internal standard (**N-Acetyl Glyphosate-d3**).

Application Workflow

N-Acetyl Glyphosate-d3 is indispensable for the "isotope dilution" method, a gold standard in quantitative analysis. The workflow below illustrates its role in a typical analytical procedure.



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Caption: Workflow for quantitative analysis using **N-Acetyl Glyphosate-d3** as an internal standard.

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